

4-Acetyl-3'-bromobiphenyl material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Acetyl-3'-bromobiphenyl

Cat. No.: B15221225

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In-depth Technical Guide on 4-Acetyl-4'-bromobiphenyl

Disclaimer: Information for the requested compound, **4-Acetyl-3'-bromobiphenyl** (CAS No. 5730-89-2), is not available in publicly accessible safety data sheets or scientific literature. This guide provides comprehensive data for the closely related isomer, 4-Acetyl-4'-bromobiphenyl (CAS No. 5731-01-1). Researchers and drug development professionals should handle this compound with care, assuming it may have similar, but not identical, properties and hazards.

This technical guide offers a thorough overview of the material safety data, physicochemical properties, and handling procedures for 4-Acetyl-4'-bromobiphenyl, designed for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

4-Acetyl-4'-bromobiphenyl is a white to pale brown solid organic compound.^{[1][2]} It is primarily utilized as a reagent in experimental organic synthesis, including substitution reactions and the synthesis of biphenyl derivatives.^{[1][2]}

Table 1: Physicochemical Data for 4-Acetyl-4'-bromobiphenyl

Property	Value	Source(s)
CAS Number	5731-01-1	[1]
Molecular Formula	C ₁₄ H ₁₁ BrO	[1]
Molecular Weight	275.14 g/mol	[1]
Appearance	White to orange to green powder/crystal	[2][3]
Melting Point	129-133 °C (lit.)	[1][2]
Boiling Point	372.1 ± 17.0 °C (Predicted)	[2]
Density	1.359 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in Toluene	[2][3]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[2][3]

Safety and Hazard Information

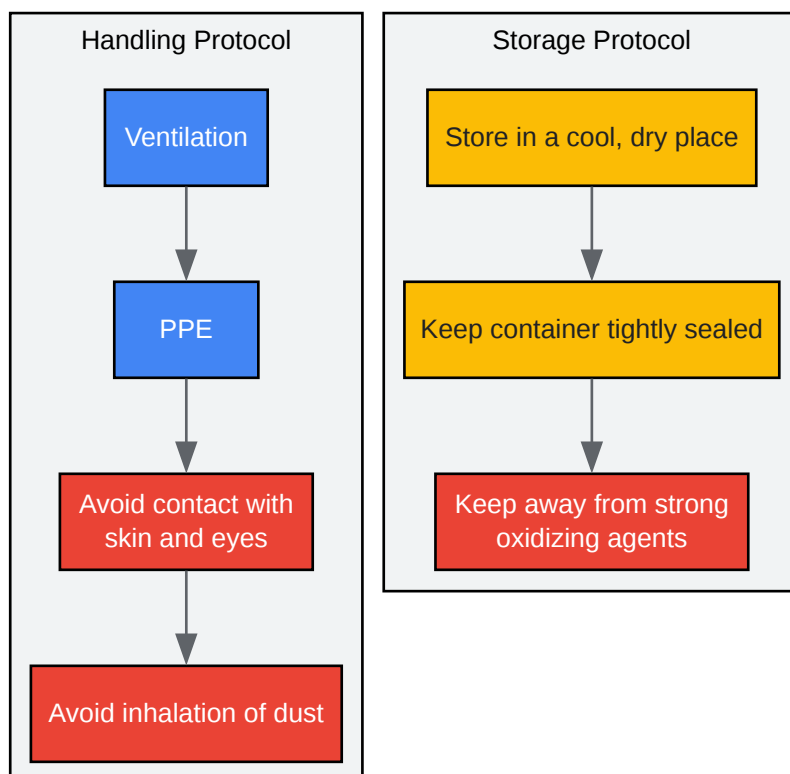
The primary hazards associated with 4-Acetyl-4'-bromobiphenyl include eye and skin irritation. [4] It is also considered toxic to aquatic life with long-lasting effects.[4]

Table 2: GHS Hazard and Precautionary Statements for 4-Acetyl-4'-bromobiphenyl

Category	Code	Statement	Source(s)
Hazard Statements	H315	Causes skin irritation.	[4]
	H319	Causes serious eye irritation.	[4]
	H335	May cause respiratory irritation.	[4]
	H411	Toxic to aquatic life with long lasting effects.	[4]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[4]
	P271	Use only outdoors or in a well-ventilated area.	[4]
	P273	Avoid release to the environment.	[2]
	P280	Wear protective gloves/eye protection/face protection.	[3]
	P302 + P352	IF ON SKIN: Wash with plenty of water.	[3]
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Handling and Storage

Proper personal protective equipment (PPE) should be worn when handling this compound.[3] This includes protective gloves, clothing, and eye/face protection.[3] Handling should occur in a well-ventilated area.[4] The compound should be stored in a cool, dry place in a tightly sealed container.[2]



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Caption: Recommended handling and storage workflow for 4-Acetyl-4'-bromobiphenyl.

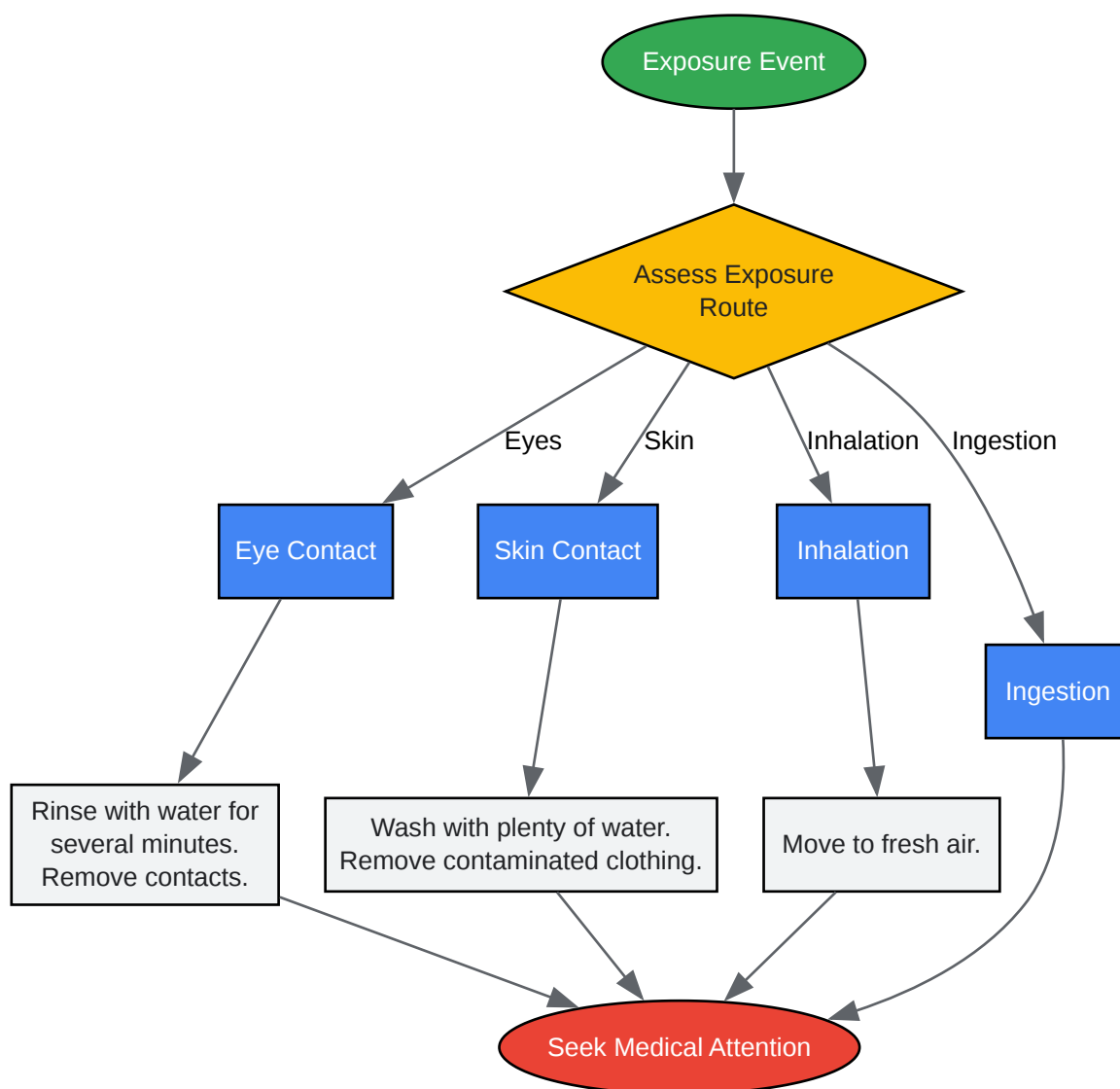
Emergency Procedures

In case of accidental exposure, follow the first aid measures outlined below.

Table 3: First Aid Measures for 4-Acetyl-4'-bromobiphenyl

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	[3]
Skin Contact	Wash with plenty of water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[3]
Inhalation	Move person to fresh air and keep comfortable for breathing.	[3]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell.	[3]

In the event of a fire, use water spray, carbon dioxide, dry chemical, or foam as extinguishing media.[3]



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Caption: First aid decision pathway for exposure to 4-Acetyl-4'-bromobiphenyl.

Experimental Protocols

While specific experimental protocols for toxicological studies on 4-Acetyl-4'-bromobiphenyl are not detailed in the available literature, a general synthesis method is described.

Synthesis of 4-Acetyl-4'-bromobiphenyl

A common synthesis route involves the following steps:

- Aluminum chloride is mixed with dichloromethane.

- The mixture is cooled to 5°C in a salt/ice bath.
- Acetyl chloride is added quickly, and the solution is further cooled to -3°C, resulting in a transparent yellow solution.[1]

This procedure is a standard Friedel-Crafts acylation reaction. Further details on purification and characterization would typically follow standard organic chemistry laboratory practices.

Toxicological and Ecotoxicological Information

Detailed toxicological studies for 4-Acetyl-4'-bromobiphenyl are not provided in the searched documents. The primary known health effects are irritation to the skin, eyes, and potentially the respiratory system.[4]

The compound is classified as toxic to aquatic life with long-lasting effects, indicating that it should not be released into the environment.[4] Proper disposal through an approved waste disposal plant is necessary.[3]

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